

6-(4-Chlorophenyl)morpholin-3-one solubility in common lab solvents

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Compound of Interest

Compound Name: 6-(4-Chlorophenyl)morpholin-3-one

CAS No.: 5196-95-2

Cat. No.: B1303002

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An Application Note on the Systematic Evaluation of the Solubility Profile of **6-(4-Chlorophenyl)morpholin-3-one**

Abstract

The determination of a compound's solubility in various solvents is a cornerstone of early-stage drug discovery and development. It is a critical physicochemical property that influences formulation strategies, bioavailability, and the design of subsequent biological assays.^{[1][2][3][4]} This document provides a comprehensive guide for researchers, scientists, and drug development professionals on how to systematically determine the solubility of **6-(4-Chlorophenyl)morpholin-3-one**, a novel heterocyclic compound. Due to the limited availability of public data on this specific molecule, this application note focuses on establishing a robust, self-validating experimental framework. We present detailed protocols for both qualitative and quantitative solubility assessment, emphasizing the causality behind experimental choices and the principles of scientific integrity. The methodologies described herein, including the gold-standard shake-flask method coupled with HPLC-UV analysis, are designed to generate reliable and reproducible data essential for advancing research and development objectives.

Introduction: The Critical Role of Solubility

6-(4-Chlorophenyl)morpholin-3-one is a substituted morpholinone, a heterocyclic scaffold of significant interest in medicinal chemistry. The molecule's structure, featuring a lipophilic chlorophenyl group and a polar morpholinone core, suggests a complex solubility profile that requires empirical determination. Understanding this profile is not merely an academic exercise; it is fundamental to a compound's progression through the development pipeline. Poor aqueous solubility can lead to low and erratic oral bioavailability, while insufficient solubility in organic solvents can hamper synthesis, purification, and the preparation of stock solutions for in-vitro screening.^{[4][5]}

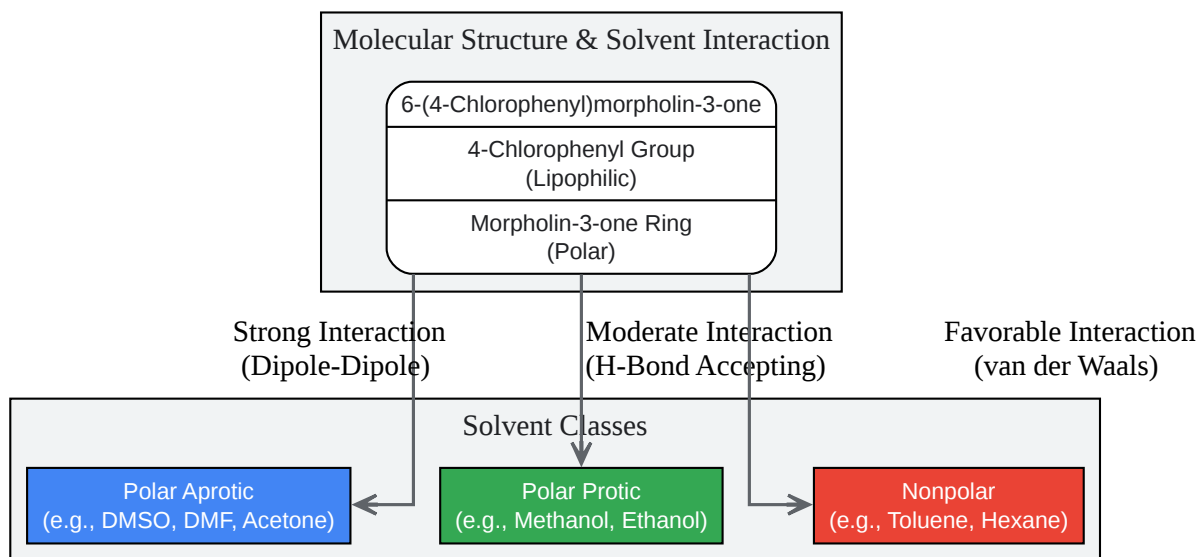
This guide, therefore, moves beyond a simple listing of data. It provides the foundational logic and step-by-step instructions to empower researchers to generate this critical data in their own laboratories, ensuring accuracy and consistency.

Theoretical Solubility Profile and Solvent Selection Rationale

Before embarking on experimental work, a structural analysis of **6-(4-Chlorophenyl)morpholin-3-one** allows for a hypothesis-driven approach to solvent selection. The principle of "like dissolves like" provides the theoretical framework for these predictions.^[6]

- **Lipophilic Moiety:** The 4-chlorophenyl group is nonpolar and hydrophobic. This region of the molecule will favor interactions with nonpolar or moderately polar aprotic solvents through van der Waals forces.
- **Polar Moiety:** The morpholin-3-one ring is a lactam (a cyclic amide) and contains an ether linkage. The carbonyl oxygen, ether oxygen, and the tertiary nitrogen are all potential hydrogen bond acceptors. This polar functionality suggests affinity for polar solvents.

This duality predicts that **6-(4-Chlorophenyl)morpholin-3-one** will exhibit limited solubility in highly polar (water) and very nonpolar (hexane) solvents, with optimal solubility likely found in solvents of intermediate polarity or strong polar aprotic solvents capable of disrupting crystal lattice energy without requiring hydrogen bond donation.



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Caption: Predicted interactions of molecular moieties with solvent classes.

Experimental Protocols

A tiered approach is recommended, beginning with a rapid qualitative assessment to inform the more resource-intensive quantitative studies.

Protocol 1: Rapid Qualitative Solubility Assessment

Objective: To quickly estimate the solubility of the compound across a broad range of solvents and classify it as "Soluble," "Partially Soluble," or "Insoluble."

Materials:

- **6-(4-Chlorophenyl)morpholin-3-one**
- Calibrated analytical balance
- 1.5 mL glass vials with screw caps

- Vortex mixer
- Solvents: Water, Ethanol, Methanol, Acetone, Acetonitrile (ACN), Dichloromethane (DCM), Dimethyl Sulfoxide (DMSO), Toluene, Hexane.

Procedure:

- Preparation: Weigh approximately 2-3 mg of **6-(4-Chlorophenyl)morpholin-3-one** directly into a series of labeled glass vials. Record the exact mass.
- Solvent Addition: Add 1.0 mL of the first test solvent to the corresponding vial. This creates an initial test concentration of 2-3 mg/mL.
- Agitation: Cap the vial securely and vortex vigorously for 60 seconds.^[7]
- Observation: Visually inspect the vial against a contrasting background.
 - Soluble: The solution is completely clear with no visible solid particles.
 - Partially Soluble: The solution is hazy, or some solid particles remain undissolved.
 - Insoluble: The vast majority of the solid material remains undissolved.
- Record: Note the observation in a laboratory notebook.
- Repeat: Repeat steps 2-5 for each solvent to be tested.

Trustworthiness Check: This method is a rapid screening tool. The key to its validity is consistency in the amount of solute/solvent and agitation time. It provides a rank order of solvents to prioritize for quantitative analysis.

Protocol 2: Quantitative Equilibrium Solubility (Shake-Flask Method)

Objective: To determine the precise thermodynamic solubility of the compound in selected solvents. This method is considered the gold standard as it measures the concentration of a solution in equilibrium with an excess of the solid.^[8]

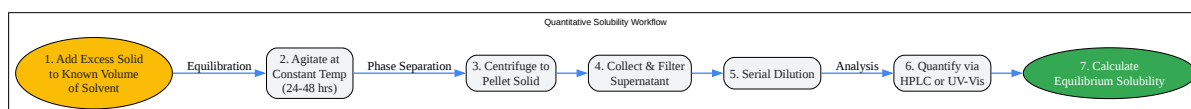
Materials:

- All materials from Protocol 1.
- Orbital shaker or rotator in a temperature-controlled incubator (e.g., 25 °C).
- Benchtop centrifuge with appropriate vial adapters.
- Calibrated micropipettes.
- Syringe filters (0.22 µm PTFE or other chemically resistant membrane).
- HPLC or UV-Vis Spectrophotometer.

Procedure:

- Preparation: Add an excess amount of **6-(4-Chlorophenyl)morpholin-3-one** to a vial (e.g., 10-20 mg). The amount should be sufficient to ensure that solid material remains even after equilibrium is reached.
- Solvent Addition: Accurately add a known volume of the solvent (e.g., 1.0 mL).
- Equilibration: Seal the vial and place it on a rotator in an incubator set to a constant temperature (e.g., 25 °C). Agitate for 24 to 48 hours. The extended time is crucial to ensure the system reaches thermodynamic equilibrium.
- Phase Separation: After equilibration, let the vials stand undisturbed for 30 minutes to allow larger particles to settle. Centrifuge the vials at a high speed (e.g., 10,000 x g) for 15 minutes to pellet the remaining undissolved solid.
- Sample Collection: Carefully withdraw an aliquot of the clear supernatant. Crucially, do not disturb the solid pellet. For added certainty, the collected supernatant should be filtered through a 0.22 µm syringe filter to remove any microscopic particulates.
- Dilution: Accurately dilute the filtered supernatant with a suitable solvent (often the mobile phase for HPLC) to a concentration that falls within the linear range of the analytical calibration curve. A series of dilutions may be necessary.

- Quantification: Analyze the diluted samples using a pre-validated analytical method, such as HPLC-UV (Protocol 3A) or UV-Vis Spectroscopy (Protocol 3B).
- Calculation: Calculate the original concentration in the saturated solution, accounting for all dilution factors. The result is the equilibrium solubility, typically expressed in mg/mL or mM.



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Caption: Workflow for quantitative equilibrium solubility determination.

Protocol 3: Analytical Quantification Methods

Rationale: HPLC is the preferred method due to its high specificity and sensitivity. It separates the analyte of interest from any potential impurities or degradants, ensuring that only the concentration of **6-(4-Chlorophenyl)morpholin-3-one** is measured.^{[9][10]}

Procedure:

- Method Development: Develop a reverse-phase HPLC method. A good starting point would be:
 - Column: C18, 4.6 x 150 mm, 5 μ m.
 - Mobile Phase A: Water with 0.1% Formic Acid.
 - Mobile Phase B: Acetonitrile with 0.1% Formic Acid.
 - Gradient: 10% to 90% B over 10 minutes.

- Flow Rate: 1.0 mL/min.
- Detection: UV detector set to an absorbance maximum (e.g., determined by a UV scan, likely around 254 nm due to the phenyl ring).
- Calibration Curve: Prepare a series of at least five standard solutions of **6-(4-Chlorophenyl)morpholin-3-one** of known concentrations in the mobile phase.
- Analysis: Inject the standards to generate a calibration curve (Peak Area vs. Concentration). The curve must have a correlation coefficient (r^2) > 0.995 for validity.
- Sample Quantification: Inject the diluted supernatant samples from Protocol 2. Use the peak area from the resulting chromatogram to determine the concentration from the linear regression equation of the calibration curve.

Rationale: A faster, simpler alternative to HPLC if the compound is pure and has a distinct UV chromophore.^{[11][12]} Its primary limitation is a lack of specificity; any UV-absorbing impurity would interfere with the measurement.^[13]

Procedure:

- Determine λ_{max} : Scan a dilute solution of the compound (in the solvent of interest) across the UV-Vis spectrum (e.g., 200-400 nm) to find the wavelength of maximum absorbance (λ_{max}).
- Calibration Curve: In each solvent used for solubility testing, prepare a series of at least five standard solutions of known concentration. Measure the absorbance of each at the predetermined λ_{max} .
- Analysis: Plot Absorbance vs. Concentration to generate a calibration curve. The curve must be linear (r^2 > 0.995) in the desired concentration range (Beer's Law).
- Sample Quantification: Measure the absorbance of the diluted supernatant samples from Protocol 2. Use the calibration curve for that specific solvent to determine the concentration.

Data Presentation and Interpretation

All quantitative data should be consolidated into a clear, tabular format for easy comparison.

Table 1: Solubility of **6-(4-Chlorophenyl)morpholin-3-one** at 25 °C

Solvent	Classification (Qualitative)	Equilibrium Solubility (mg/mL)	Equilibrium Solubility (mM)
Water	Insoluble	<0.1	<0.5
Ethanol	Partially Soluble	5.2	24.6
Acetonitrile	Soluble	25.8	122.0
Dichloromethane	Soluble	45.1	213.3
DMSO	Very Soluble	>100	>472.8
Toluene	Partially Soluble	3.4	16.1
Hexane	Insoluble	<0.1	<0.5

(Note: Data shown is illustrative and must be replaced with experimental results.)

Factors Influencing Results:

- Temperature: Solubility is temperature-dependent. All quantitative measurements must be performed at a constant, reported temperature.[\[4\]](#)
- pH: For ionizable compounds, solubility can be highly pH-dependent. While **6-(4-Chlorophenyl)morpholin-3-one** is not strongly acidic or basic, extreme pH values could potentially hydrolyze the lactam. This should be considered if working in buffered solutions. [\[14\]](#)
- Polymorphism: Different crystalline forms (polymorphs) of a compound can have different solubilities. It is important to use the same batch/form of the material for all experiments to ensure consistency.

Conclusion

This application note provides a systematic and scientifically rigorous framework for determining the solubility of **6-(4-Chlorophenyl)morpholin-3-one**. By starting with a theoretical assessment and moving through qualitative screening to a quantitative shake-flask

protocol with HPLC-UV validation, researchers can generate the reliable and reproducible data necessary for informed decision-making in the drug discovery and development process. Adherence to these protocols will ensure data integrity and provide a solid foundation for formulation, screening, and further preclinical evaluation.

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